

# Personal protective equipment for handling Veliparib dihydrochloride

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Compound of Interest		
Compound Name:	Veliparib dihydrochloride	
Cat. No.:	B611655	Get Quote

# Essential Safety and Handling Guide for Veliparib Dihydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Veliparib dihydrochloride**. The following procedural guidance is designed to ensure the safe handling and disposal of this compound, minimizing exposure risks and ensuring laboratory safety.

**Veliparib dihydrochloride** is classified as harmful if swallowed and may cause an allergic skin reaction.[1] It is also suspected of causing genetic defects and of damaging fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[2] Adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

## **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling **Veliparib dihydrochloride** to prevent skin and eye contact, inhalation, and ingestion.[1][2][3]



Activity	Recommended Personal Protective Equipment (PPE)
Receiving & Unpacking	Single-use, chemotherapy-rated gloves. If packaging is compromised, consider respiratory protection.
Weighing & Aliquoting (Solid Form)	Double, chemotherapy-rated gloves, a protective gown (impermeable, long-sleeved, with a closed back), safety goggles with sideshields, and a hair cover. All handling of the solid compound must be performed in a certified chemical fume hood or a ventilated balance enclosure.[1][4]
Solution Preparation & Handling	Double, chemotherapy-rated gloves, a protective gown, and safety goggles with side-shields.[1][4] All work should be conducted in a chemical fume hood.[1]
Spill Cleanup	Wear a self-contained breathing apparatus, chemical-resistant gloves, and protective clothing.[1]

## **Handling and Storage**

#### Safe Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke when using this product.[1][2][3]
- Contaminated work clothing should not be allowed out of the workplace.[1][3]
- Ensure adequate ventilation and provide an accessible safety shower and eye wash station. [1]



#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- For long-term storage, it is recommended to store at -20°C.[5][6]

#### **Accidental Release Measures**

In the event of a spill, evacuate personnel to a safe area.[1] Use full personal protective equipment, including a self-contained breathing apparatus.[1] Prevent further leakage or spillage if safe to do so. Absorb solutions with a liquid-binding material and decontaminate surfaces with alcohol.[1]

#### **First Aid Measures**

- If on skin: Wash with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical advice.[3]
- If in eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- If swallowed: Rinse mouth and call a physician.[1][2]
- If inhaled: Move to fresh air. If breathing is difficult, give artificial respiration.[3]

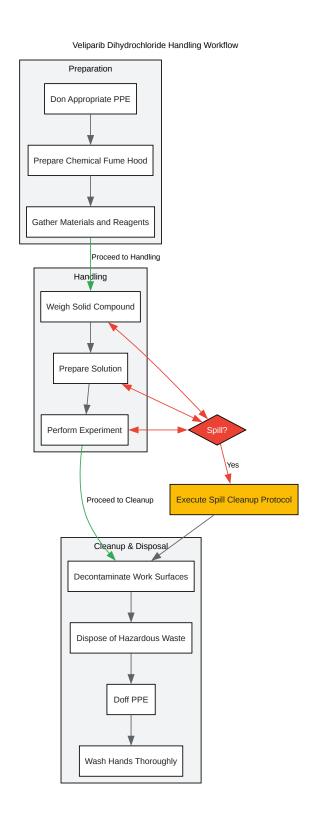
### **Disposal Plan**

Dispose of **Veliparib dihydrochloride** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[1] Do not empty into drains.[3] Waste materials should be treated as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## **Experimental Workflow for Safe Handling**

The following diagram outlines the standard operating procedure for safely handling **Veliparib dihydrochloride** from receipt to disposal.





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Caption: Workflow for the safe handling of Veliparib dihydrochloride.



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